The Synthesis of Fluorinated Tertiary Alcohols: A Detailed Guide to Experimental Setups

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Compound of Interest

Compound Name:	*2,2,2-Trifluoro-1,1-bis(4-methoxyphenyl)ethanol*
CAS No.:	*379-21-5*
Cat. No.:	*B1597717*

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For researchers, medicinal chemists, and professionals in drug development, the incorporation of fluorine into molecular scaffolds is a cornerstone of modern pharmaceutical design. Fluorinated tertiary alcohols, in particular, are valuable building blocks, imparting unique physicochemical properties such as enhanced metabolic stability, increased lipophilicity, and modulated acidity of neighboring functional groups. This guide provides an in-depth exploration of the experimental setups for key reactions that yield these important motifs, moving beyond simple procedural lists to explain the underlying principles and rationale that govern these synthetic transformations.

I. Strategic Approaches to Fluorinated Tertiary Alcohols

The synthesis of fluorinated tertiary alcohols can be broadly categorized into three main strategies, each with its own set of advantages and experimental considerations:

- Nucleophilic Trifluoromethylation of Ketones: This approach involves the addition of a trifluoromethyl nucleophile to a ketone precursor. The Ruppert-Prakash reagent ($TMSCF_3$) is

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a widely used and versatile source of the trifluoromethyl anion equivalent.

- Deoxyfluorination of Tertiary Alcohols: In this strategy, the hydroxyl group of a non-fluorinated tertiary alcohol is replaced with a fluorine atom. Modern methods often employ electrophilic fluorine sources under mild conditions.

- Ring-Opening of Fluorinated Epoxides: This method utilizes a fluorinated epoxide as the starting material, which is then opened by a nucleophile to generate a fluorinated tertiary alcohol.

This guide will delve into the practical aspects of each of these strategies, providing detailed protocols, mechanistic insights, and data-driven guidance for successful experimentation.

II. Nucleophilic Trifluoromethylation of Ketones with the Ruppert-Prakash Reagent

The addition of the trifluoromethyl group to a ketone is a highly effective method for the synthesis of trifluoromethylated tertiary alcohols. The Ruppert-Prakash reagent, trimethyl(trifluoromethyl)silane ($TMSCF_3$), is a key player in this field, offering a safe and efficient source of the trifluoromethyl nucleophile.

A. Mechanistic Rationale

The reaction is typically initiated by a nucleophilic activator, such as a fluoride salt (e.g., TBAF, CsF) or a non-fluoride base (e.g., K_2CO_3), which activates the silicon-carbon bond in $TMSCF_3$. This generates a transient, highly reactive trifluoromethyl anion equivalent. This potent nucleophile then attacks the electrophilic carbonyl carbon of the ketone, leading to a tetrahedral intermediate. The resulting alkoxide is subsequently trapped by a silyl source, often another molecule of $TMSCF_3$, to form a silylated trifluoromethyl carbinol. A final acidic workup cleaves the silyl ether to afford the desired trifluoromethylated tertiary alcohol.

Nucleophilic Trifluoromethylation Workflow.

B. Substrate Scope and Reaction Yields

The Ruppert-Prakash reagent demonstrates broad applicability for the trifluoromethylation of a diverse range of ketones, including aromatic, aliphatic, and cyclic substrates. High yields can be achieved by optimizing the reaction conditions.

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Entry	Ketone Substrate	Activator (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)	Reference
1	Acetophenone	TBAF (10)	THF	0 to rt	2	95	[1]([Link])
2	Benzophenone	CsF (10)	DMF	rt	4	92	[2]([Link])
3	Cyclohexanone	K_2CO_3 (10)	DMF	rt	6	85	[2]([Link])
4	4-Chloroacetophenone	TBAF (5)	THF	0 to rt	1.5	96	[1]([Link])
5	2-Adamantanone	CsF (15)	DMF	50	12	78	[2]([Link])

C. Detailed Experimental Protocol

Materials:

- Ketone (1.0 mmol, 1.0 equiv)
- Ruppert-Prakash Reagent ($TMSCF_3$) (1.5 mmol, 1.5 equiv)
- Tetrabutylammonium fluoride (TBAF) (1.0 M in THF, 0.1 mmol, 0.1 equiv)
- Anhydrous tetrahydrofuran (THF) (5 mL)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine

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- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask, magnetic stirrer, syringe, and standard glassware for inert atmosphere techniques.

Procedure:

- Reaction Setup: Under an inert atmosphere of argon or nitrogen, flame-dry a round-bottom flask equipped with a magnetic stir bar. Allow the flask to cool to room temperature.
- Reagent Addition: To the flask, add the ketone (1.0 mmol) and anhydrous THF (5 mL). Stir the solution until the ketone is fully dissolved. Cool the mixture to 0 °C using an ice-water bath.
- Addition of $TMSCF_3$: Slowly add the Ruppert-Prakash reagent (1.5 mmol) to the stirred solution via syringe.
- Initiation: Add the TBAF solution (0.1 mL, 0.1 mmol) dropwise to the reaction mixture. A color change or slight exotherm may be observed.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-6 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Quenching and Workup: Upon completion, cool the reaction mixture to 0 °C and slowly quench with 1 M HCl (5 mL). Stir for 30 minutes to ensure complete desilylation. Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 15 mL).
- Purification: Combine the organic layers and wash with saturated aqueous $NaHCO_3$ (1 x 10 mL) and brine (1 x 10 mL). Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Final Purification: Purify the crude product by flash column chromatography on silica gel to obtain the pure trifluoromethylated tertiary alcohol.

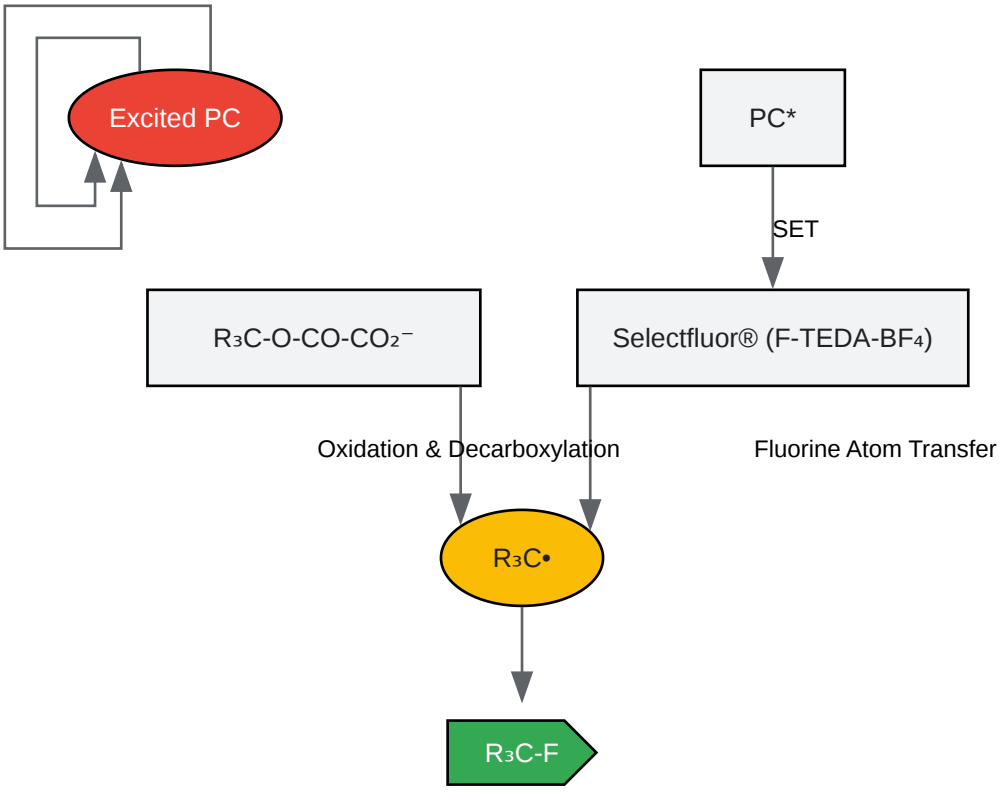
III. Deoxyfluorination of Tertiary Alcohols

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The direct conversion of a tertiary hydroxyl group to a fluorine atom is a powerful transformation. Modern photoredox catalysis has enabled the use of electrophilic fluorinating agents like Selectfluor® under mild conditions, overcoming the limitations of traditional, often harsh, deoxyfluorination reagents.[3][4]

A. Mechanistic Rationale

The photoredox-catalyzed deoxyfluorination of tertiary alcohols typically proceeds through a radical-mediated pathway.[1][4] The alcohol is first activated, often by conversion to an oxalate half-ester.[1] A photocatalyst, upon excitation by visible light, engages in a single-electron transfer (SET) with Selectfluor®, generating a highly oxidizing species. This species then oxidizes the oxalate ester, leading to decarboxylation and the formation of a tertiary alkyl radical. This radical is then trapped by another molecule of Selectfluor® to form the C-F bond and regenerate the catalyst.



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Photoredox Deoxyfluorination Cycle.

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B. Substrate Scope and Reaction Yields

This method is particularly advantageous for the synthesis of sterically hindered tertiary fluorides, which are challenging to access via traditional S_N2-type deoxyfluorination.[4] A wide range of functional groups are tolerated under these mild conditions.

Entry	Tertiary Alcohol Substrate	Photocatalyst (mol%)	Solvent	Time (h)	Yield (%)	Reference
1	1-Adamantanol	$Ir[dF(CF_3)ppy]_2(dtbbpy)PF_6$ (1)	Acetone/H_2O	12	84	[4]([Link])
2	1-Phenylcyclopentanol	$Ru(bpy)_3Cl_2$ (2)	CH_3CN/H_2O	24	75	[5]([Link])
3	(S)-(-)-2-Phenyl-2-butanol	$Ir(ppy)_3$ (1.5)	DMF	18	68 (with retention)	[6]([Link])
4	Terpineol	$Ir[dF(CF_3)ppy]_2(dtbbpy)PF_6$ (1)	Acetone/H_2O	16	79	[4]([Link])
5	Cedrol	$Ir[dF(CF_3)ppy]_2(dtbbpy)PF_6$ (1)	Acetone/H_2O	20	72	[3]([Link])

C. Detailed Experimental Protocol

Materials:

- Tertiary alcohol (0.5 mmol, 1.0 equiv)
- Oxalyl chloride (1.0 mmol, 2.0 equiv)
- Pyridine (1.0 mmol, 2.0 equiv)

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- Selectfluor® (0.75 mmol, 1.5 equiv)
- Iridium photocatalyst (e.g., $Ir[dF(CF_3)ppy]_2(dtbbpy)PF_6$) (0.005 mmol, 0.01 equiv)
- Anhydrous dichloromethane (DCM) (5 mL)
- Acetone/Water (1:1, 10 mL)
- Blue LED light source
- Standard glassware for inert atmosphere and photochemical reactions.

Procedure:

- Activation of Alcohol: In a flame-dried, argon-flushed flask, dissolve the tertiary alcohol (0.5 mmol) and pyridine (1.0 mmol) in anhydrous DCM (5 mL). Cool the solution to 0 °C and add oxalyl chloride (1.0 mmol) dropwise. Stir at room temperature for 1 hour. Concentrate the mixture under reduced pressure to remove the solvent and excess reagents.
- Reaction Setup: To the flask containing the crude oxalate ester, add Selectfluor® (0.75 mmol) and the iridium photocatalyst (0.005 mmol). Add a 1:1 mixture of acetone and water (10 mL).
- Photocatalysis: Degas the reaction mixture by sparging with argon for 15 minutes. Irradiate the stirred mixture with a blue LED light source at room temperature for 12-24 hours. Monitor the reaction by TLC or LC-MS.
- Workup: After completion, dilute the reaction mixture with water (10 mL) and extract with ethyl acetate (3 x 15 mL).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, filter, and concentrate.
- Final Purification: Purify the crude product by flash column chromatography to yield the tertiary fluoride.

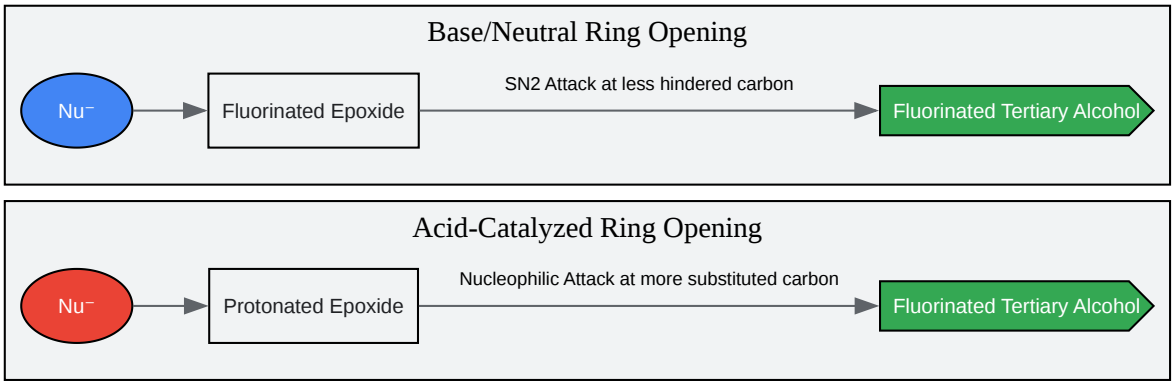
IV. Ring-Opening of Fluorinated Epoxides

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The regioselective ring-opening of fluorinated epoxides provides a direct route to fluorinated tertiary alcohols. The strong electron-withdrawing nature of the fluorine substituents often dictates the regioselectivity of the nucleophilic attack.

A. Mechanistic Rationale

The ring-opening of epoxides can proceed via different mechanisms depending on the reaction conditions. Under acidic conditions, the epoxide oxygen is protonated, making the ring more susceptible to nucleophilic attack. The attack generally occurs at the more substituted carbon, which can better stabilize the developing positive charge, in a mechanism with S_N1-like character.[7][8][9] In contrast, under basic or neutral conditions, the reaction follows an S_N2 pathway, with the nucleophile attacking the less sterically hindered carbon. For highly fluorinated epoxides like 2,2-bis(trifluoromethyl)oxirane, the nucleophilic attack predominantly occurs at the CH_2 position due to the strong electron-withdrawing effect of the two CF_3 groups, which makes the adjacent quaternary carbon highly electron-deficient and thus less susceptible to nucleophilic attack.[10]



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Epoxide Ring-Opening Mechanisms.

B. Substrate Scope and Reaction Yields

A variety of nucleophiles, including alcohols, amines, thiols, and carbanions, can be employed for the ring-opening of fluorinated epoxides. The regioselectivity is a key consideration and is

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often highly predictable.

Entry	Epoxide Substrate	Nucleophile	Conditions	Yield (%)	Reference
1	2,2-bis(trifluoromethyl)oxirane	Methanol	NaH, THF, rt	85	[10]([Link])
2	2,2-bis(trifluoromethyl)oxirane	Aniline	Neat, 60 °C	92	[10]([Link])
3	2,2-bis(trifluoromethyl)oxirane	Thiophenol	Et_3N, CH_2Cl_2, rt	88	[10]([Link])
4	(R)-Styrene oxide	HF-Pyridine	THF, 0 °C	75	[11]([Link])
5	Cyclohexene oxide	Benzoyl fluoride, DBN	HFIP, 50 °C	90	[11]([Link])

C. Detailed Experimental Protocol

Materials:

- 2,2-bis(trifluoromethyl)oxirane (1.0 mmol, 1.0 equiv)
- Nucleophile (e.g., benzylamine) (1.2 mmol, 1.2 equiv)
- Anhydrous solvent (e.g., THF) (5 mL)
- Standard glassware for inert atmosphere techniques.

Procedure:

- Reaction Setup: In a flame-dried, argon-flushed round-bottom flask, add 2,2-bis(trifluoromethyl)oxirane (1.0 mmol) and anhydrous THF (5 mL).

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- Nucleophile Addition: Slowly add the nucleophile (e.g., benzylamine, 1.2 mmol) to the stirred solution at room temperature.
- Reaction Monitoring: Stir the reaction mixture at room temperature or gently heat as required. Monitor the reaction progress by GC-MS or TLC.
- Workup: Once the reaction is complete, remove the solvent under reduced pressure.
- Purification: Purify the residue by flash column chromatography or distillation to obtain the desired fluorinated tertiary alcohol.

V. Safety Considerations

Working with fluorinating agents and highly reactive intermediates requires stringent safety precautions.

- Fluorinating Agents: Reagents like Selectfluor® and $TMSCF_3$ should be handled in a well-ventilated fume hood.[3] Avoid inhalation and skin contact. Personal protective equipment (PPE), including safety goggles, a lab coat, and appropriate gloves, is mandatory.
- Pyrophoric Reagents: Although not directly used in the detailed protocols, some related procedures may involve pyrophoric reagents like organolithiums. These must be handled under a strict inert atmosphere using syringe and cannula techniques.
- HF and Fluoride Sources: Reactions involving fluoride ions or generating hydrogen fluoride (HF) require extreme caution. HF can cause severe burns that may not be immediately painful. Always have calcium gluconate gel readily available as a first aid measure in case of skin contact.
- Pressure and Exotherms: Be mindful of potential exotherms, especially during quenching steps. Reactions involving gaseous reagents or byproducts should be conducted in appropriate pressure-rated equipment.

VI. Conclusion

The synthesis of fluorinated tertiary alcohols is a dynamic and evolving field. The methods outlined in this guide—nucleophilic trifluoromethylation, deoxyfluorination, and epoxide ring-

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opening—represent robust and versatile strategies for accessing these valuable compounds. By understanding the underlying mechanistic principles and adhering to rigorous experimental protocols and safety measures, researchers can confidently and successfully incorporate these important fluorinated motifs into their synthetic targets, paving the way for the discovery of new and improved pharmaceuticals and materials.

VII. References

- Parker, R. E., & Isaacs, N. S. (1959). Mechanisms of Epoxide Reactions. Chemical Reviews, 59(4), 737–799. [Link]
- González-Esguevillas, M., Miró, J., Jeffrey, J. L., & MacMillan, D. W. C. (2019). Photoredox-catalyzed deoxyfluorination of activated alcohols with Selectfluor®. Tetrahedron, 75(32), 4222-4227. [Link]
- Sladojevich, F., Arlow, S. I., Tang, P., & Ritter, T. (2013). Late-Stage Deoxyfluorination of Alcohols with PhenoFluor™. Journal of the American Chemical Society, 135(6), 2470–2473. [Link]
- Ard, C. (2024, March 24). 18.6: Reactions of Epoxides - Ring-opening. Chemistry LibreTexts. [Link]
- Hu, J., Zhang, W., & Wang, F. (2016). Aromatic Cation-Promoted Deoxyfluorination of Alcohols. Angewandte Chemie International Edition, 55(43), 13608-13612. [Link]
- González-Esguevillas, M., Miró, J., Jeffrey, J. L., & MacMillan, D. W. C. (2019). Photoredox-catalyzed deoxyfluorination of activated alcohols with Selectfluor®. Tetrahedron, 75(32), 4222–4227. [Link]
- Moon, H. W., Lavagnino, M. N., Lim, S., Palkowitz, M. D., Mandler, M. D., Beutner, G. L., Drance, M. J., Lipshultz, J. M., Scola, P. M., & Radosevich, A. T. (2023). Deoxyfluorination of 1°, 2°, and 3° Alcohols by Nonbasic O–H Activation and Lewis Acid-Catalyzed Fluoride Shuttling. Journal of the American Chemical Society, 145(41), 22735–22744. [Link]
- Khan Academy. (n.d.). Ring opening reactions of epoxides: Acid-catalyzed. [Link]
- JoVE. (2023, April 30). Acid-Catalyzed Ring-Opening of Epoxides. [Link]

© 2026 BenchChem. All rights reserved.

- Asymmetric Visitor. (2015, February 2). Opening of Epoxides With Acid. Master Organic Chemistry. [Link]
- Prakash, G. K. S., Hu, J., & Olah, G. A. (2006). Facile Synthesis of TMS-Protected Trifluoromethylated Alcohols Using Trifluoromethyltrimethylsilane (TMSCF3) and Various Nucleophilic Catalysts in DMF. The Journal of Organic Chemistry, 71(13), 5002–5006. [Link]
- Rubiales, G., Mauléon, P., & Toste, F. D. (2014). Nucleophilic trifluoromethylation of carbonyl compounds and derivatives. Arkivoc, 2014(2), 362-405. [Link]
- Zhang, W., Gu, Y.-C., Lin, J.-H., & Xiao, J.-C. (2020). Dehydroxylative Fluorination of Tertiary Alcohols. Organic Letters, 22(16), 6642–6646. [Link]
- Cai, Y., Zhu, W., Zhao, S., Dong, C., Xu, Z., & Zhao, Y. (2021). Difluorocarbene-Mediated Cascade Cyclization: The Multifunctional Role of Ruppert–Prakash Reagent. Organic Letters, 23(9), 3546–3551. [Link]
- Cai, Y., Zhu, W., Zhao, S., Dong, C., Xu, Z., & Zhao, Y. (2021). Difluorocarbene-Mediated Cascade Cyclization: The Multifunctional Role of Ruppert–Prakash Reagent. Organic Letters, 23(9), 3546–3551. [Link]
- Chen, Y., & MacMillan, D. W. C. (2022). Deoxytrifluoromethylation of Alcohols. Journal of the American Chemical Society, 144(27), 12045–12050. [Link]
- Singh, R. P., & Shreeve, J. M. (1999). Trifluoromethylation of Aldehydes and Ketones with Me3SiCF3 in Solkane® 365mfc. The Journal of Organic Chemistry, 64(8), 2873–2876. [Link]
- Zhang, W., Gu, Y.-C., Lin, J.-H., & Xiao, J.-C. (2020). Dehydroxylative Fluorination of Tertiary Alcohols. Organic Letters, 22(16), 6642-6646. [Link]
- Dilman, A. D., & Levin, V. V. (2018). Anion-Initiated Trifluoromethylation by TMSCF3: Deconvolution of the Siliconate–Carbanion Dichotomy by Stopped-Flow NMR/IR. Accounts of Chemical Research, 51(7), 1624–1633. [Link]
- Kadyrov, A. A., & Yagupolskii, L. M. (1993). Synthesis of Polyfluorinated Tertiary Alcohols Using Ring Opening Reactions of 2,2-Bis(trifluoromethyl)oxirane. Journal of Fluorine Chemistry, 65(3), 211-214. [Link]

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- Edens, H. M. J., & Lectka, T. (2026). Fluorohydrin Synthesis via Formal C–H Fluorination of Cyclic Alcohols. The Journal of Organic Chemistry. [Link]
- Organic Chemistry Portal. (n.d.). Fluoroalkane synthesis by fluorination or substitution. [Link]
- Moon, H. W., Lavagnino, M. N., Lim, S., Palkowitz, M. D., Mandler, M. D., Beutner, G. L., Drance, M. J., Lipshultz, J. M., Scola, P. M., & Radosevich, A. T. (2023). Deoxyfluorination of 1°, 2°, and 3° Alcohols by Nonbasic O–H Activation and Lewis Acid-Catalyzed Fluoride Shuttling. Journal of the American Chemical Society, 145(41), 22735–22744. [Link]
- Bertrand, X., Pucheault, M., Chabaud, L., & Paquin, J.-F. (2023). Synthesis of Tertiary Fluorides through an Acid-Mediated Deoxyfluorination of Tertiary Alcohols. The Journal of Organic Chemistry, 88(20), 14527–14539. [Link]
- Singh, R. P., & Shreeve, J. M. (2021). Synthesis of trifluoromethyl ketones by nucleophilic trifluoromethylation of esters under a fluoroform/KHMDS/triglyme system. Beilstein Journal of Organic Chemistry, 17, 431–438. [Link]
- González-Esguevillas, M., Miró, J., Jeffrey, J. L., & MacMillan, D. W. C. (2019). Photoredox-catalyzed deoxyfluorination of activated alcohols with Selectfluor®. Tetrahedron, 75(32), 4222-4227. [Link]
- Zhang, W., Gu, Y.-C., Lin, J.-H., & Xiao, J.-C. (2020). Dehydroxylative Fluorination of Tertiary Alcohols. Organic Letters, 22(16), 6642–6646. [Link]
- O'Hagan, D. (2024). Facile preparation of fluorine-containing 2,3-epoxypropanoates and their epoxy ring-opening reactions with various nucleophiles. Beilstein Journal of Organic Chemistry, 20, 1860-5397-20-1. [Link]
- Edens, H. M. J., & Lectka, T. (2026). Fluorohydrin Synthesis via Formal C–H Fluorination of Cyclic Alcohols. The Journal of Organic Chemistry. [Link]
- Shainyan, B. A., & Tolstikova, L. L. (2016). Reaction of the Ruppert–Prakash reagent with perfluorosulfonic acids. Journal of Fluorine Chemistry, 189, 51-54. [Link]
- G. A. Molander, & A. B. Doyle. (2010). Enantioselective Ring Opening of Epoxides by Fluoride Anion Promoted by a Cooperative Dual-Catalyst System. Journal of the American

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Chemical Society, 132(6), 1864-1865. [Link]

- Prakash, G. K. S., & Yudin, A. K. (2014). Substrate scope of trifluoromethylation of ketones, chalcones and... ResearchGate. [Link]
- Mossine, A. V., Brooks, A. F., & Scott, P. J. H. (2017). Ring Opening of Epoxides with [18F]FeF Species to Produce [18F]Fluorohydrin PET Imaging Agents. Organic Letters, 19(19), 5244–5247. [Link]
- G. A. Molander, & A. B. Doyle. (2010). Ring opening of fluorinated epoxides 22 and 24 with pyridine/9HF. ResearchGate. [Link]
- Chemistry Steps. (n.d.). Epoxides Ring-Opening Reactions. [Link]
- G. K. S. Prakash, & I. B. G. T. (2009). The reaction of cyclic imines with the Ruppert-Prakash reagent. Facile approach to alpha-trifluoromethylated nornicotine, anabazine, and homoanabazine. ResearchGate. [Link]
- Fallah-Mehrjardi, M., & Behbahani, F. K. (2018). Nucleophilic ring-opening of epoxides: trends in β-substituted alcohols synthesis. Journal of the Iranian Chemical Society, 15(10), 2215–2254. [Link]
- Dover, T. L., & Aubé, J. (2021). Fluorinated alcohols: powerful promoters for ring-opening reactions of epoxides with carbon nucleophiles. Arkivoc, 2021(3), 1-30. [Link]

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Sources

- 1. scientificupdate.com [scientificupdate.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Late-Stage Deoxyfluorination of Alcohols with PhenoFluor™ - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Photoredox-catalyzed deoxyfluorination of activated alcohols with Selectfluor® - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Photoredox-catalyzed deoxyfluorination of activated alcohols with Selectfluor® - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Deoxyfluorination of 1°, 2°, and 3° Alcohols by Nonbasic O–H Activation and Lewis Acid-Catalyzed Fluoride Shuttling - PMC [pmc.ncbi.nlm.nih.gov]
- 7. chimia.ch [chimia.ch]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Khan Academy [khanacademy.org]
- 10. researchgate.net [researchgate.net]
- 11. doyle.chem.ucla.edu [doyle.chem.ucla.edu]
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